

Proper Disposal of 2-Methylglutaronitrile: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	2-Methylglutaronitrile	
Cat. No.:	B1199711	Get Quote

This guide provides essential safety and logistical information for the proper disposal of **2-Methylglutaronitrile**, ensuring compliance and safety in research, scientific, and drug development environments. The following procedures are designed to offer clear, step-by-step instructions for handling and disposing of this chemical waste.

Immediate Safety and Handling Precautions

2-Methylglutaronitrile is a toxic substance that is fatal if inhaled and toxic if swallowed or in contact with skin.[1] It also causes serious eye and skin irritation.[1] Therefore, strict adherence to safety protocols is mandatory when handling this chemical for use or disposal.

- Engineering Controls: Always handle **2-Methylglutaronitrile** in a well-ventilated area, preferably within a chemical fume hood.[2][3] Ensure that emergency exits and risk-elimination areas are established.[2]
- Personal Protective Equipment (PPE): A comprehensive PPE plan is critical. This includes:
 - Respiratory Protection: Wear a NIOSH (US) or CEN (EU) approved respirator.[4] In case of inadequate ventilation, respiratory protection is required.[2]
 - Hand Protection: Handle with chemical-impermeable gloves, which must be inspected before use.[2]
 - Eye Protection: Use tightly fitting safety goggles with side-shields.



- Body Protection: Wear fire/flame resistant and impervious clothing.[2]
- Hygiene: Do not eat, drink, or smoke when using this product.[1][2] Wash hands and face thoroughly after handling and immediately change any contaminated clothing.[2]

Chemical and Physical Properties

Understanding the properties of **2-Methylglutaronitrile** is crucial for its safe handling and disposal.

Property	Value
Appearance	Liquid[2]
Boiling Point	269-271 °C (516-520 °F)
Melting Point	-45 °C (-49 °F)
Flash Point	115 °C (239 °F) - closed cup
Density	0.95 g/mL at 25 °C (77 °F)
Solubility	Water soluble[5]
Acute Toxicity (Oral)	LD50 Rat: 301 mg/kg[1]
Acute Toxicity (Dermal)	LD50 Rabbit: 776 mg/kg[1]
Acute Toxicity (Inhalation)	LC50 Rat: 0.66 mg/l/4h[1]

Step-by-Step Disposal Procedure

All chemical waste, including **2-Methylglutaronitrile**, must be treated as hazardous unless confirmed otherwise by safety personnel.[6] Disposal must be conducted through a licensed professional waste disposal service.[4] Never dispose of this chemical into drains, sewers, or the environment.[2][4][6]

Step 1: Waste Identification and Segregation

 Identify as Hazardous Waste: 2-Methylglutaronitrile is a toxic hazardous waste. All solutions containing it, as well as contaminated materials (e.g., gloves, absorbent paper,



glassware), must be disposed of as hazardous waste.[1][6]

 Segregate Incompatible Chemicals: Store 2-Methylglutaronitrile waste separately from incompatible materials. Nitriles can react violently with strong oxidizing acids and can produce toxic hydrogen cyanide gas when mixed with bases.[5] Keep this waste stream separate from acids and bases.[7]

Step 2: Container Selection and Labeling

- Choose a Suitable Container: Collect liquid waste in a sturdy, leak-proof, and chemically compatible container with a secure screw cap.[3][7][8] Plastic containers are often preferred.
 [9] The container should be in good condition, with no signs of damage or deterioration.[3][7]
- Properly Label the Container:
 - Affix a hazardous waste label to the container as soon as you begin collecting waste.[8]
 - Clearly write the full chemical name, "2-Methylglutaronitrile," and list all other constituents of the waste solution.[8][10]
 - Include the name and contact information of the responsible person.[10]
 - If reusing an old chemical bottle, ensure the original label is completely defaced or removed.[6][10]

Step 3: Waste Accumulation and Storage

- Designate a Storage Area: Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[7][9]
- Keep Containers Closed: Waste containers must be kept securely capped at all times, except when adding waste.[6][7][9] This prevents the release of harmful vapors.
- Use Secondary Containment: All liquid hazardous waste containers must be stored in secondary containment to prevent spills.[8]
- Monitor Accumulation Limits: Do not store more than 55 gallons of hazardous waste or one quart of acutely toxic waste in an SAA.[9]



Step 4: Arranging for Disposal

- Request Pickup: Once the waste container is full, or before it has been stored for 12 months, arrange for its collection by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor.[9][10]
- Do Not Evaporate: Evaporation of hazardous waste, even in a fume hood, is strictly prohibited as a disposal method.[6]

Disposal of Empty Containers

Containers that held **2-Methylglutaronitrile** are also considered hazardous.

- Triple Rinsing: An empty container that held an acutely hazardous chemical must be triplerinsed with a suitable solvent (like water or alcohol) that can remove the residue.[6][8]
- Collect Rinsate: The first rinse (and for highly toxic chemicals, the first three rinses) must be collected and disposed of as hazardous chemical waste.[8]
- Final Disposal: After being properly rinsed and air-dried, deface the chemical label, remove the cap, and the container can then be disposed of as regular trash or recycled.[6]

Spill Response and Cleanup

In the event of a spill, treat all cleanup materials as hazardous waste.

- Evacuate and Ventilate: Evacuate personnel to a safe area and ensure adequate ventilation. [2]
- Contain Spill: Prevent further leakage if it is safe to do so.[2] For small liquid spills, use an
 absorbent material like sand or sawdust.[11] For solid spills, dampen the material with
 alcohol before transferring to a suitable container.[5]
- Collect Waste: Use spark-proof tools to collect the absorbed or dampened material.[2][5]
 Place it and any contaminated clothing or absorbent paper into a vapor-tight plastic bag or a sealed, labeled container for disposal.[5]

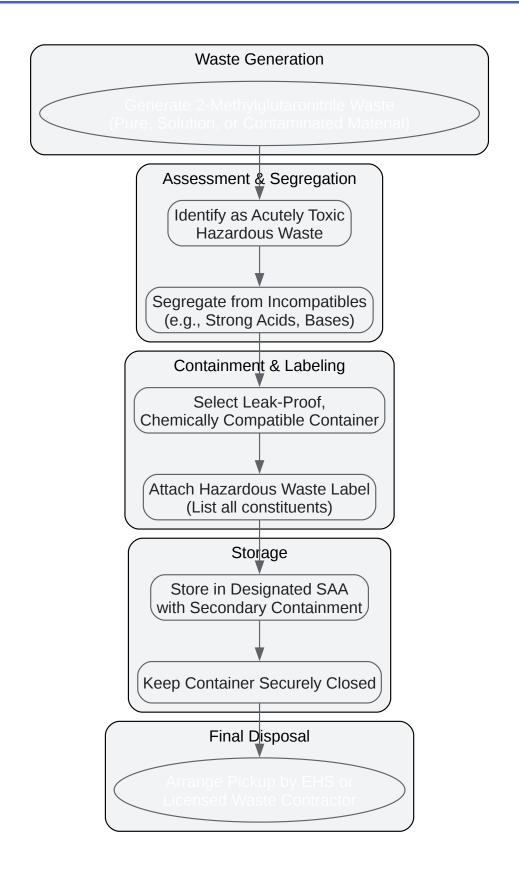


 Decontaminate Area: Wash the contaminated surface with alcohol, followed by a strong soap and water solution.[5]

Disposal Workflow for 2-Methylglutaronitrile

The following diagram illustrates the decision-making process for the proper disposal of **2-Methylglutaronitrile** waste in a laboratory setting.





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Caption: Workflow for the safe disposal of **2-Methylglutaronitrile** waste.



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